

# An In-depth Technical Guide to Diphenylphosphine

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## Compound of Interest

Compound Name: Diphenylphosphine

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This guide provides a comprehensive overview of the chemical and physical properties of **diphenylphosphine**, with a focus on its molecular characteristics. Detailed experimental protocols for its synthesis and diagrams illustrating its primary reaction pathways are included to support advanced research and development applications.

## Core Properties of Diphenylphosphine

**Diphenylphosphine**, also known as diphenylphosphane, is an organophosphorus compound with the formula  $(C_6H_5)_2PH$ .<sup>[1]</sup> It presents as a colorless, foul-smelling liquid that is readily oxidized in air.<sup>[1]</sup> This compound is a critical precursor for various organophosphorus ligands utilized in catalysis.<sup>[1]</sup>

The fundamental molecular and physical properties of **diphenylphosphine** are summarized in the table below for easy reference and comparison.

Property	Value
Chemical Formula	C <sub>12</sub> H <sub>11</sub> P
Molecular Weight	186.19 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Percent Composition	C: 77.41%, H: 5.96%, P: 16.64% <a href="#">[5]</a>
Appearance	Colorless liquid <a href="#">[1]</a>
Density	1.07 g/cm <sup>3</sup> at 25 °C <a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	280 °C (536 °F; 553 K) <a href="#">[1]</a> <a href="#">[4]</a>
Solubility in Water	Insoluble <a href="#">[1]</a>
CAS Number	829-85-6 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Experimental Protocols

The synthesis of **diphenylphosphine** can be achieved through various methods. Provided below is a detailed methodology for a common laboratory-scale synthesis from sodium diphenylphosphide.

This protocol is adapted from a procedure involving the reaction of diphenyl phosphorus chloride with sodium metal.[\[6\]](#)

Materials:

- Sodium metal (4.6 g, 0.2 g atom)
- Anhydrous dioxane (150 ml)
- Diphenyl phosphorus chloride (22 g, 0.1 mol)
- Anhydrous ethanol (30 ml)
- Water (25 ml)
- Diethyl ether

## Apparatus:

- 100 ml three-necked, round-bottomed flask
- Reflux condenser
- Dropping funnel
- Nitrogen inlet
- Heating mantle
- Magnetic stirrer
- Separatory funnel
- Distillation apparatus

## Procedure:

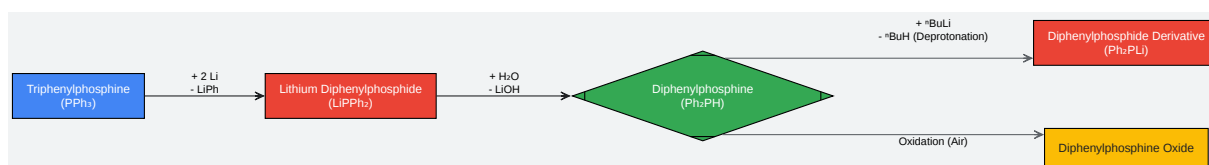
- A suspension of sodium "sand" (4.6 g) in 100 ml of anhydrous dioxane is prepared in the reaction flask under a nitrogen atmosphere.
- The suspension is heated to 65-70 °C with stirring.
- A solution of diphenyl phosphorus chloride (22 g) in 50 ml of anhydrous dioxane is added dropwise from the dropping funnel over a period of 1 hour.
- After the addition is complete, the reaction mixture is heated to reflux (approximately 100 °C) and maintained for 4 hours, or until all the sodium has been consumed.
- The mixture is then cooled to 10 °C.
- 30 ml of anhydrous ethanol is added dropwise, followed by the addition of 25 ml of water to dissolve the sodium chloride precipitate.
- The organic layer is separated using a separatory funnel. The aqueous layer is extracted with diethyl ether.

- The organic layers are combined, dried over a suitable drying agent (e.g., anhydrous magnesium sulfate), and the solvent is removed.
- The resulting crude product is purified by vacuum distillation to yield **diphenylphosphine** (typical yield: 14.14 g, 76%).<sup>[6]</sup>

## Chemical Reactivity and Pathways

**Diphenylphosphine** is a versatile intermediate in organophosphorus chemistry. Its reactivity is centered around the phosphorus-hydrogen bond and the lone pair of electrons on the phosphorus atom.

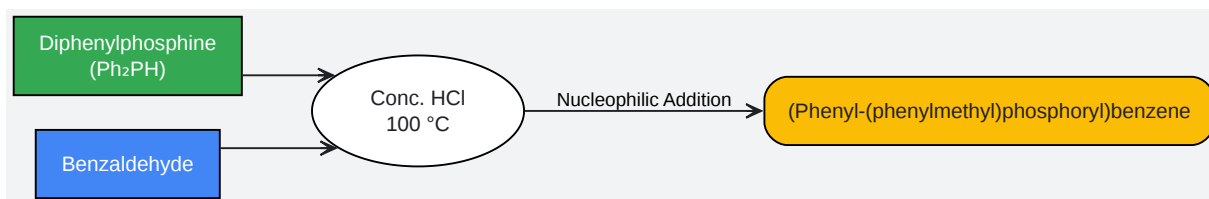
The following diagram illustrates the synthesis of **diphenylphosphine** from triphenylphosphine and highlights its fundamental reactions, including oxidation and deprotonation to form key derivatives.



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Caption: Synthesis of **diphenylphosphine** and its primary reactivity pathways.

**Diphenylphosphine** and its derivatives are effective nucleophiles. They can add to carbon-heteroatom double bonds, a reaction that is fundamental to the synthesis of more complex organophosphorus compounds.



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Caption: Nucleophilic addition of **diphenylphosphine** to benzaldehyde.

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## References

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